

Application Notes and Protocols for 2-Octyldodecyl Acetate in Cosmetic Formulations

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Compound of Interest

Compound Name: 2-Octyldodecyl acetate

Cat. No.: B15347573

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Introduction

2-Octyldodecyl acetate (CAS No. 74051-84-6) is an ester of 2-octyldodecanol and acetic acid. [1] While specific public data on the cosmetic applications of **2-octyldodecyl acetate** is limited, its chemical structure suggests it belongs to a class of esters well-regarded in the cosmetic industry for their emollient and sensory properties. The branched-chain nature of the 2-octyldodecyl alcohol moiety is known to impart a light, non-greasy feel and good spreadability to cosmetic formulations.

These application notes and protocols are based on the expected performance of **2-octyldodecyl acetate**, drawing parallels from structurally related 2-octyldodecyl esters such as 2-octyldodecyl oleate and 2-octyldodecyl myristate. [2][3] The provided experimental protocols offer a framework for researchers to quantitatively assess the performance of **2-octyldodecyl acetate** in various cosmetic systems.

Application Notes

Primary Functions

- **Emollient:** **2-Octyldodecyl acetate** is expected to function as an effective emollient, forming a protective layer on the skin's surface that helps to reduce transepidermal water loss (TEWL) and maintain skin hydration. [2][3] Its branched structure likely contributes to a light, non-occlusive film.

- **Skin-Conditioning Agent:** By softening and smoothing the skin, it improves the overall texture and appearance of the skin.[2]
- **Solvent:** It can act as a solvent for oil-soluble active ingredients and UV filters, aiding in their uniform dispersion within a formulation.[2]
- **Silicone Alternative:** Due to its anticipated light and silky sensory profile, **2-octyldodecyl acetate** can be considered a viable plant-derived alternative to silicones like cyclomethicone and dimethicone in cosmetic formulations.[2][4]

Key Benefits in Formulations

- **Sensory Profile:** Formulations containing **2-octyldodecyl acetate** are predicted to have a smooth, velvety, and non-greasy after-feel.[2][3]
- **Spreadability:** Its low viscosity and branched structure should contribute to excellent spreadability, facilitating the even application of creams, lotions, and color cosmetics.[2]
- **Pigment Wetting:** Like other 2-octyldodecyl esters, it is likely a good wetting agent for pigments in color cosmetics, leading to better color payoff and a more uniform application.[4]
- **Stability:** As a saturated ester, it is expected to have good oxidative stability.

Recommended Applications

- **Skincare:** Face creams, body lotions, serums, and moisturizers.
- **Suncare:** Sunscreen lotions and creams to improve sensory feel and aid in UV filter dispersion.
- **Color Cosmetics:** Foundations, concealers, lipsticks, and eyeshadows to enhance spreadability and pigment dispersion.
- **Haircare:** Conditioners and hair styling products to provide a silky, non-greasy feel.

Quantitative Data

The following tables present typical performance data for 2-octyldodecyl esters, which can be used as a benchmark for evaluating **2-octyldodecyl acetate**.

Table 1: Comparative Sensory Profile of Emollients

Attribute	2-Octyldodecyl Esters (Expected)	Cyclomethicone	Isopropyl Myristate
Initial Feel	Light & Silky	Very Light & Volatile	Oily
Spreadability	High	Very High	Medium
Playtime	Medium	Short	Long
After-feel	Powdery, Non-greasy	Dry, Powdery	Greasy
Shine	Low to Medium	Low	High

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	74051-84-6[1]
Molecular Formula	C22H44O2[1]
Molecular Weight	340.58 g/mol [1]
Appearance	Clear, colorless to pale yellow liquid (Expected)
Odor	Faint, characteristic (Expected)
Solubility	Oil Soluble

Experimental Protocols

Protocol for Sensory Evaluation of a Skin Cream

This protocol outlines a method for the sensory evaluation of a skin cream containing **2-octyldodecyl acetate** compared to a control formulation.[5][6]

Objective: To assess the sensory attributes of a cream formulated with **2-octyldodecyl acetate**.

Materials:

- Test Cream (with 5% **2-octyldodecyl acetate**)
- Control Cream (without **2-octyldodecyl acetate**)
- Trained sensory panel (10-15 panelists)
- Standardized application area (e.g., volar forearm)
- Evaluation booths with controlled lighting and temperature
- Data collection forms or software

Methodology:

- Panelist Training: Train panelists on the definitions of sensory attributes (e.g., spreadability, absorbency, greasiness, smoothness, after-feel) and the use of a standardized rating scale (e.g., a 10-point scale).
- Sample Preparation: Code the test and control samples with random three-digit numbers to blind the panelists.
- Application: Instruct panelists to cleanse and dry the application area. A standardized amount of cream (e.g., 0.1g) is applied to a marked area on the forearm.
- Evaluation: Panelists evaluate the sensory attributes at different time points:
 - T=0 (During Application): Spreadability, initial feel.
 - T=1 minute (After Application): Absorbency, greasiness, shine.
 - T=5 minutes (After Application): Smoothness, tackiness, overall after-feel.

- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA, t-test) to determine significant differences between the test and control creams.

Protocol for Accelerated Stability Testing of an O/W Emulsion

This protocol describes a method for evaluating the physical and chemical stability of an oil-in-water (O/W) emulsion containing **2-octyldodecyl acetate** under accelerated conditions.^{[7][8][9]}

Objective: To assess the stability of an O/W emulsion containing **2-octyldodecyl acetate** at elevated temperatures.

Materials:

- Test Emulsion (with 5% **2-octyldodecyl acetate**)
- Stability chambers/ovens
- pH meter
- Viscometer
- Microscope
- Centrifuge
- Packaging for the emulsion (glass jars and final intended packaging)

Methodology:

- Initial Measurements (T=0): Record the initial characteristics of the emulsion:
 - Physical: Appearance, color, odor, pH, viscosity, and microscopic evaluation of droplet size.
 - Packaging Compatibility: Note any immediate changes to the packaging.

- **Storage Conditions:** Place samples of the emulsion in stability chambers at the following conditions:
 - Room Temperature (25°C / 60% RH)
 - Accelerated Temperature (40°C / 75% RH)
 - Elevated Temperature (45°C / 75% RH)
 - Freeze-Thaw Cycling (-10°C for 24h, then 25°C for 24h, for 3 cycles)
- **Evaluation Time Points:** Evaluate the samples at specified intervals (e.g., 1, 2, and 3 months for accelerated conditions; 1, 3, 6, 12 months for room temperature).
- **Stability Assessment:** At each time point, repeat the initial measurements and look for any signs of instability, such as:
 - Changes in color, odor, or appearance.
 - Significant shifts in pH or viscosity.
 - Phase separation (creaming, coalescence, or cracking).
 - Crystal formation.
 - Changes in the packaging.
- **Centrifugation Test:** To assess emulsion stability, centrifuge a sample at 3000 rpm for 30 minutes and observe for any separation.^[7]

Protocol for In-Vivo Skin Hydration Study

This protocol details a method for measuring the effect of a formulation containing **2-octyldodecyl acetate** on skin hydration.^{[10][11][12]}

Objective: To quantify the change in skin hydration after the application of a lotion containing **2-octyldodecyl acetate**.

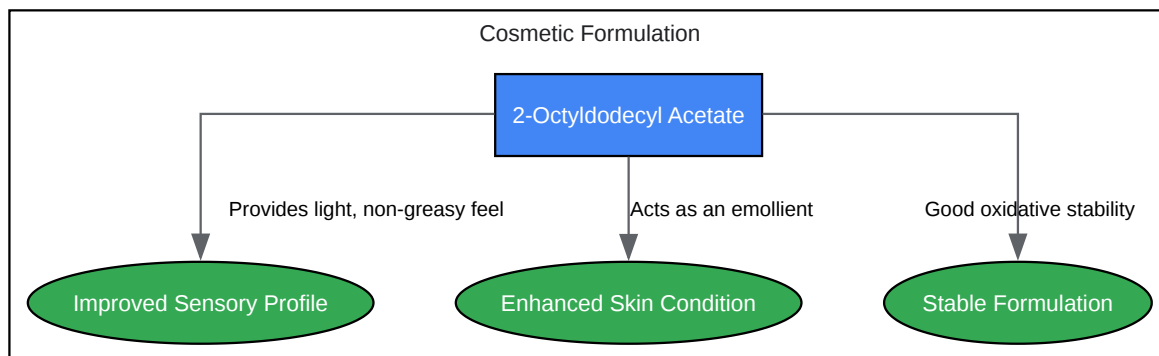
Materials:

- Test Lotion (with 5% **2-octyldodecyl acetate**)
- Control Lotion (without **2-octyldodecyl acetate**)
- Corneometer® or similar device for measuring skin hydration
- Human volunteers (with dry to normal skin)
- Controlled environment room (constant temperature and humidity)

Methodology:

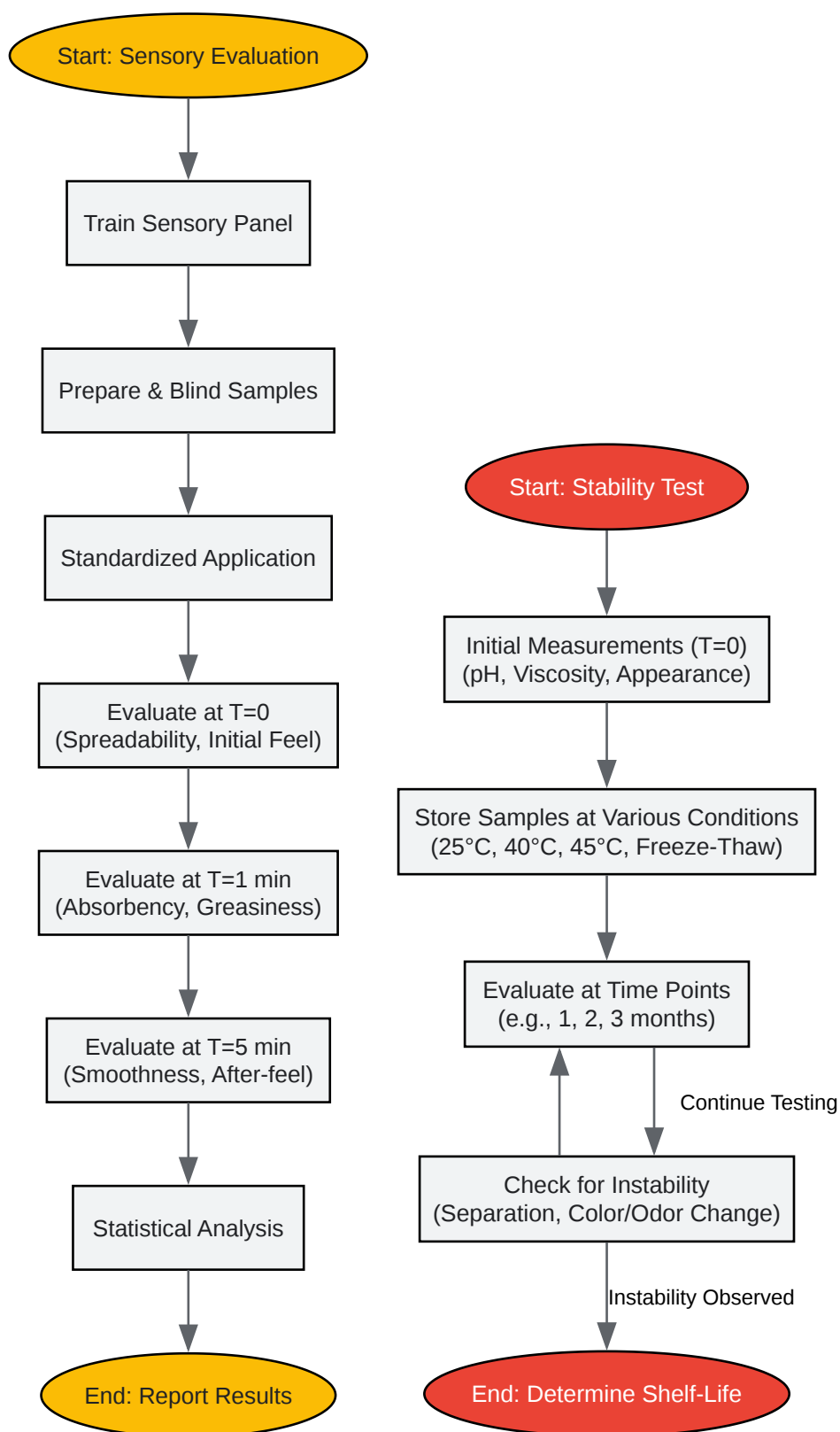
- Volunteer Acclimatization: Have volunteers acclimatize in the controlled environment room for at least 30 minutes before measurements.
- Baseline Measurement (T=0): Mark test sites on the volar forearms of the volunteers. Take baseline skin hydration measurements at each site using the Corneometer®.
- Product Application: Apply a standardized amount of the test and control lotions to the designated test sites.
- Post-Application Measurements: Take hydration measurements at specified time points (e.g., 1, 2, 4, 6, and 8 hours after application).
- Data Analysis: Calculate the change in skin hydration from baseline for both the test and control lotions. Use statistical analysis to determine if the test lotion provides a significant increase in hydration compared to the control.

Visualizations



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Caption: Logical relationship of **2-octyldodecyl acetate** in a cosmetic formulation.



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